

# Spectroscopic Analysis of Polyquaternium-16: A Technical Guide

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## Compound of Interest

Compound Name: Luviquat FC 550

Cat. No.: B3334584

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## Introduction

Polyquaternium-16 is a cationic copolymer comprised of vinylpyrrolidone and quaternized vinylimidazole monomers.<sup>[1][2][3]</sup> Its cationic nature allows it to form a film on negatively charged surfaces, making it a common ingredient in cosmetics, particularly in hair care products where it functions as a conditioning agent, antistatic agent, and film former.<sup>[4][5][6]</sup> In the pharmaceutical and drug development sectors, the unique properties of Polyquaternium-16 and similar cationic polymers are of interest for various applications, including drug delivery systems and as excipients in formulations.

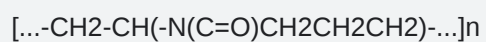
This technical guide provides an in-depth overview of the spectroscopic techniques used to characterize Polyquaternium-16. It details experimental protocols for Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy. Representative data is presented in structured tables to facilitate understanding of the expected spectral characteristics. Additionally, this guide includes workflow diagrams to visually represent the analytical processes.

## Chemical Structure

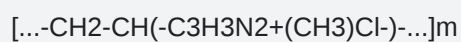
The chemical structure of Polyquaternium-16 is a copolymer of methylvinylimidazolium chloride and vinylpyrrolidone.

Figure 1. General chemical structure of Polyquaternium-16.

Vinylpyrrolidone Unit



Quaternized Vinylimidazole Unit



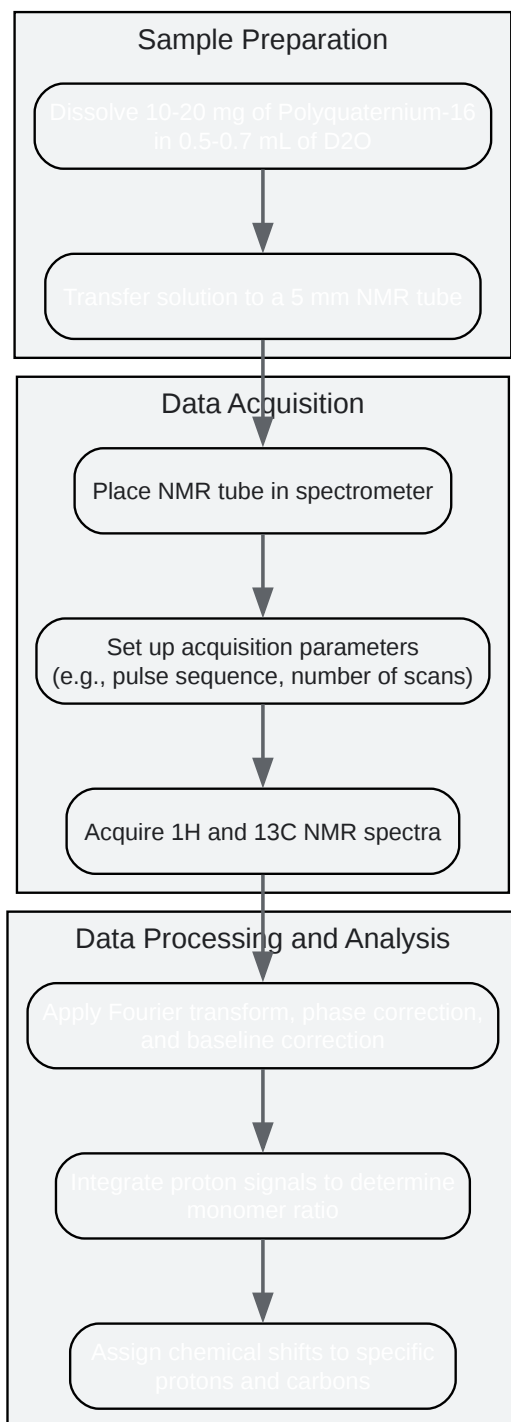


Figure 2. Workflow for NMR analysis of Polyquaternium-16.

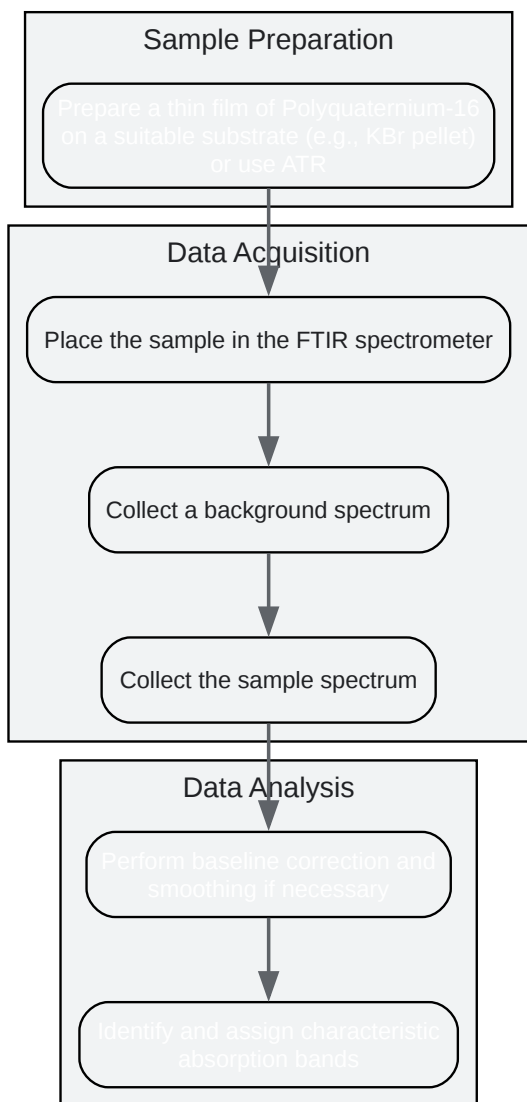


Figure 3. Workflow for FTIR analysis of Polyquaternium-16.

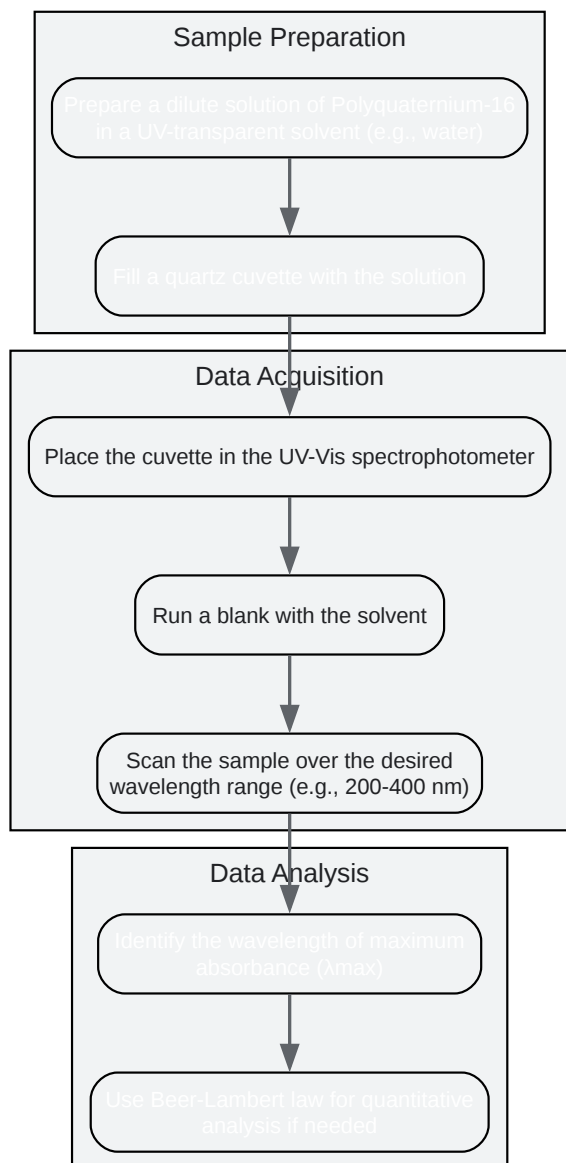


Figure 4. Workflow for UV-Vis analysis of Polyquaternium-16.

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